

Application Notes and Protocols for α -FABP-IN-1

In Vitro Assays

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Compound of Interest

Compound Name: α -FABP-IN-1

Cat. No.: B607964

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Introduction

α -FABP-IN-1 is a potent and selective inhibitor of human adipocyte fatty acid-binding protein (α -FABP, also known as FABP4), with a binding affinity (K_i) of less than 1.0 nM.[1] α -FABP is a key protein in lipid metabolism and inflammatory signaling pathways, making it an attractive therapeutic target for metabolic diseases and inflammatory disorders. **α -FABP-IN-1** exerts its effects by competitively binding to the fatty acid-binding pocket of α -FABP, thereby inhibiting the downstream signaling cascades that promote the production of pro-inflammatory cytokines.[1] These application notes provide detailed protocols for in vitro assays to characterize the activity of **α -FABP-IN-1**.

Data Presentation

Biochemical Assay Data

The following table summarizes the binding affinity of **α -FABP-IN-1** for human α -FABP as determined by a fluorescence displacement assay.

Compound	Target Protein	Assay Type	Fluorescent Probe	K_i (nM)
α -FABP-IN-1	Human α -FABP	Fluorescence Displacement	1,8-ANS	< 1.0

Cell-Based Assay Data

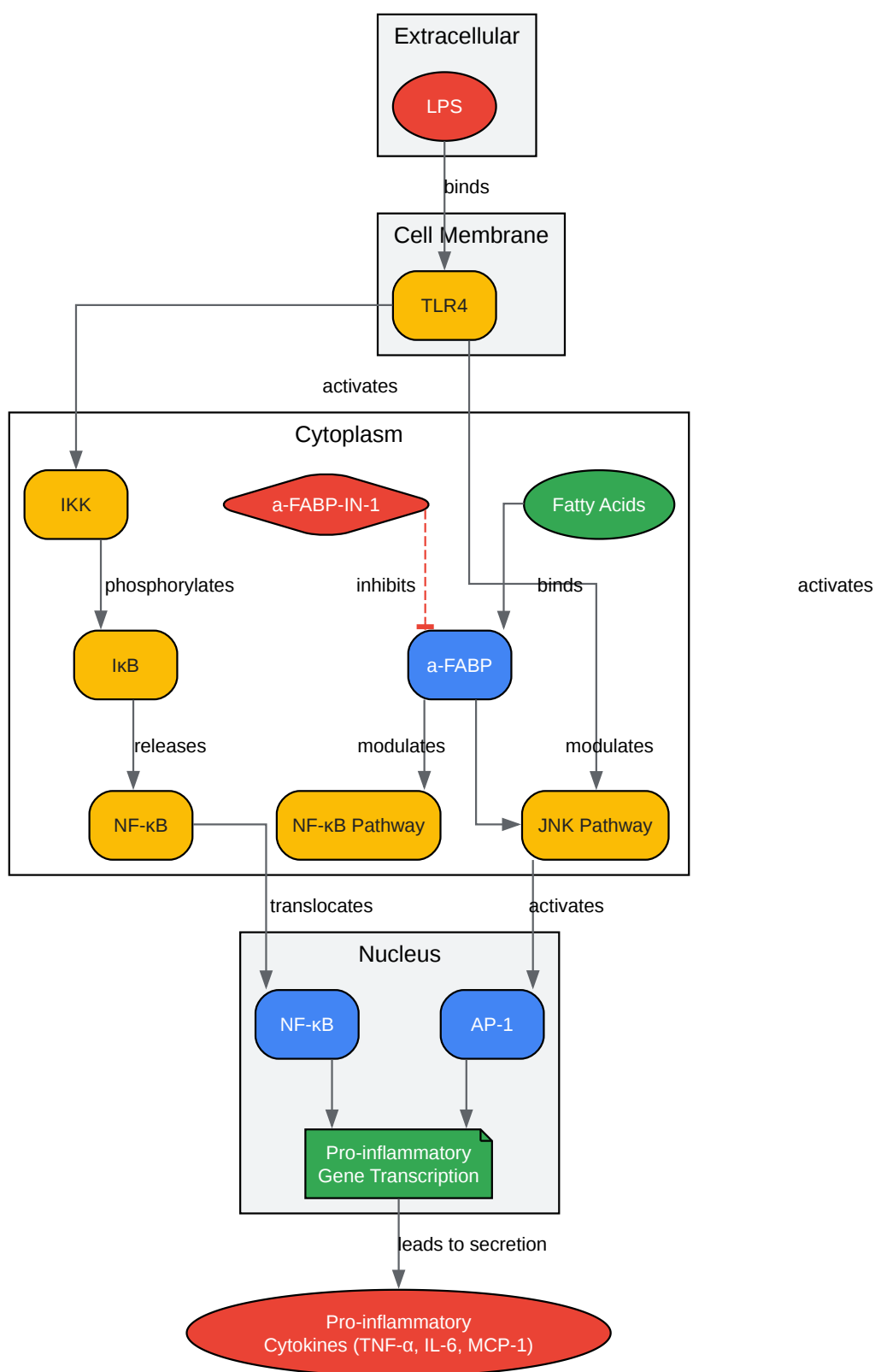
This table presents representative data on the inhibitory effect of **a-FABP-IN-1** on the production of pro-inflammatory cytokines in lipopolysaccharide (LPS)-stimulated murine macrophages (RAW 264.7). The IC50 values represent the concentration of the inhibitor required to reduce the cytokine production by 50%.

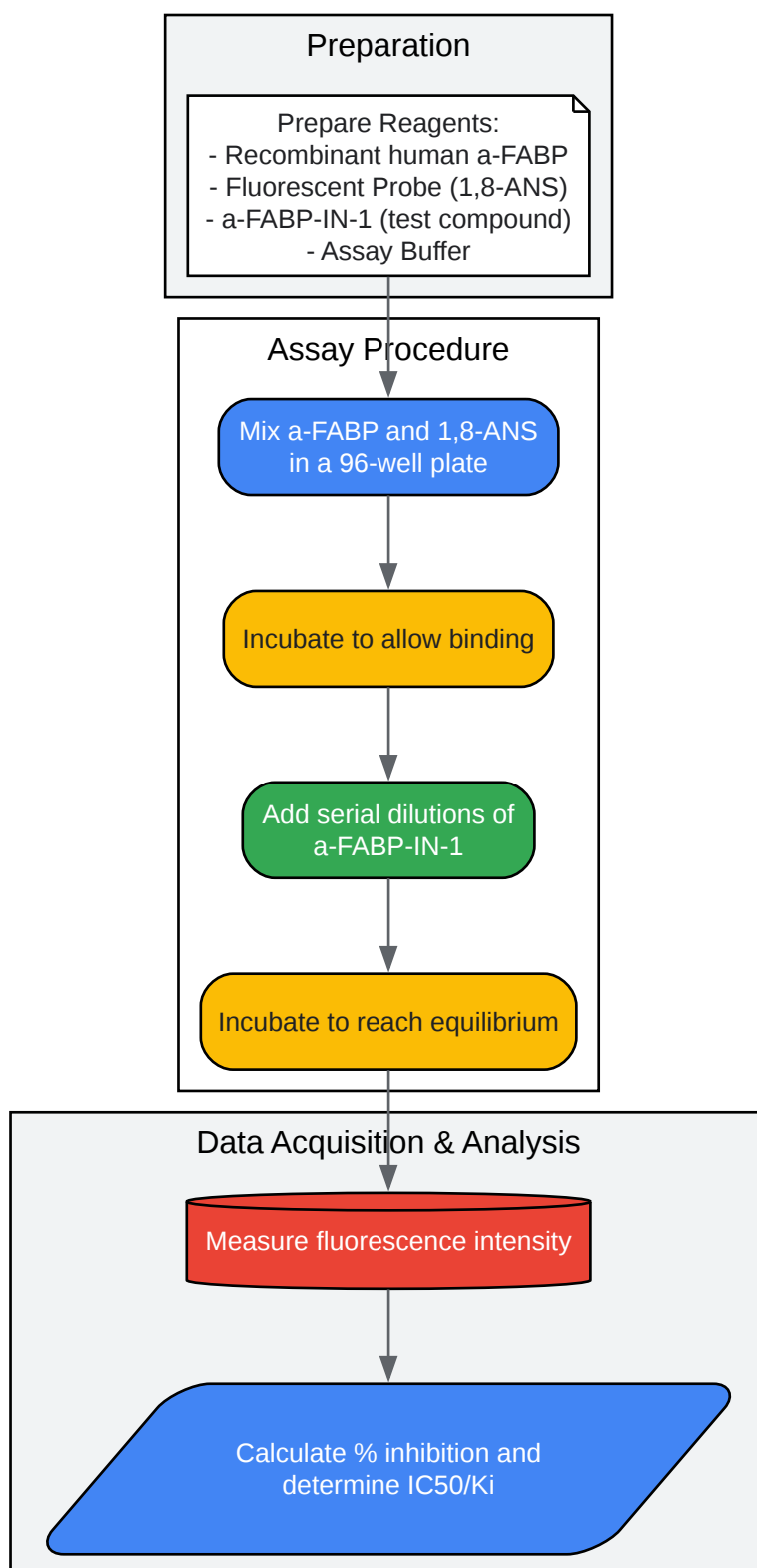
Cytokine	Cell Line	Stimulation	IC50 (μM)	Max Inhibition (%)
TNF-α	RAW 264.7	LPS (100 ng/mL)	~0.5	~85
IL-6	RAW 264.7	LPS (100 ng/mL)	~0.7	~80
MCP-1	RAW 264.7	LPS (100 ng/mL)	~0.6	~90

Note: The IC50 and max inhibition values are representative and may vary depending on experimental conditions.

Signaling Pathway

The following diagram illustrates the central role of a-FABP in the pro-inflammatory signaling cascade within macrophages. Upon stimulation by agonists like LPS, a-FABP can modulate the JNK/AP-1 and NF-κB pathways, leading to the transcription and release of pro-inflammatory cytokines. **a-FABP-IN-1** inhibits these downstream effects by blocking the initial binding of fatty acids to a-FABP.





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References

- 1. medchemexpress.com [medchemexpress.com]
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